

Application Notes and Protocols for Calcium Imaging Assays with Haplo toxin-2

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Compound of Interest

Compound Name: Haplo toxin-2

Cat. No.: B15600393

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Introduction

Haplo toxin-2 is a peptide toxin isolated from the venom of the spider *Haplo pelma lividum*. It is recognized as an inhibitor of voltage-gated sodium channels (NaV), with a particular affinity for the NaV1.3 subtype. While not a direct modulator of calcium channels, its action on sodium channels can indirectly influence intracellular calcium concentration by altering membrane potential. This change in membrane voltage can, in turn, gate voltage-dependent calcium channels (CaV), leading to a secondary influx of calcium ions.

These application notes provide a framework for utilizing **Haplo toxin-2** in calcium imaging assays to investigate the functional coupling between sodium channel inhibition and subsequent changes in intracellular calcium homeostasis. The provided protocols are designed for implementation in cell lines endogenously or recombinantly expressing both the target sodium channel subtype and voltage-gated calcium channels.

Principle of the Assay

This assay is designed to measure changes in intracellular calcium concentration following the application of **Haplotoxin-2**. By inhibiting sodium channels, **Haplotoxin-2** is expected to hyperpolarize or prevent the depolarization of the cell membrane. In cells where a depolarizing stimulus is used to activate voltage-gated calcium channels, pre-treatment with **Haplotoxin-2** should attenuate the stimulus-induced calcium influx. This attenuation can be quantified using fluorescent calcium indicators.

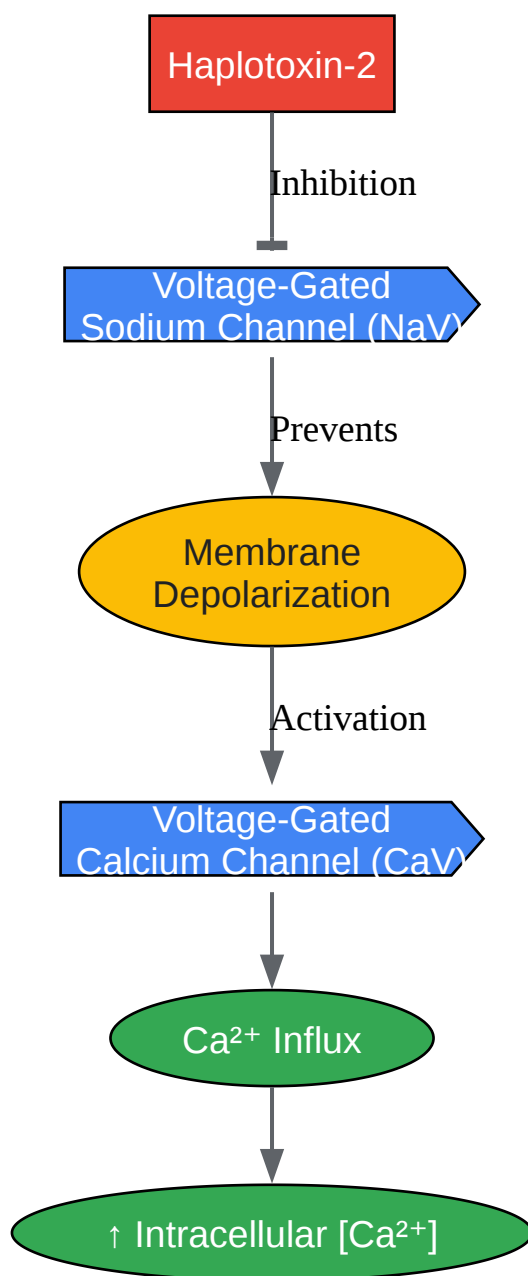
Data Presentation

The following table provides a template for summarizing quantitative data obtained from calcium imaging experiments with **Haplotoxin-2**.

Cell Line	Transfected Channels	Calcium Indicator	Stimulus	Haplotoxin-2 Conc. (nM)	Response Metric (e.g., $\Delta F/F_0$, $[Ca^{2+}]_i$)	IC ₅₀ /EC ₅₀ (nM)	Notes
e.g., HEK293	NaV1.3, CaV2.2	Fluo-4 AM	K ⁺ Depolarization	10			
e.g., SH-SY5Y	Endogenous	Fura-2 AM	Veratridine	50			
						100	
						500	

Signaling Pathway

The proposed signaling pathway illustrates the indirect effect of **Haplotoxin-2** on intracellular calcium levels. **Haplotoxin-2** blocks voltage-gated sodium channels, which in turn prevents membrane depolarization. This lack of depolarization inhibits the opening of voltage-gated calcium channels, thereby reducing calcium influx and the subsequent rise in intracellular calcium.

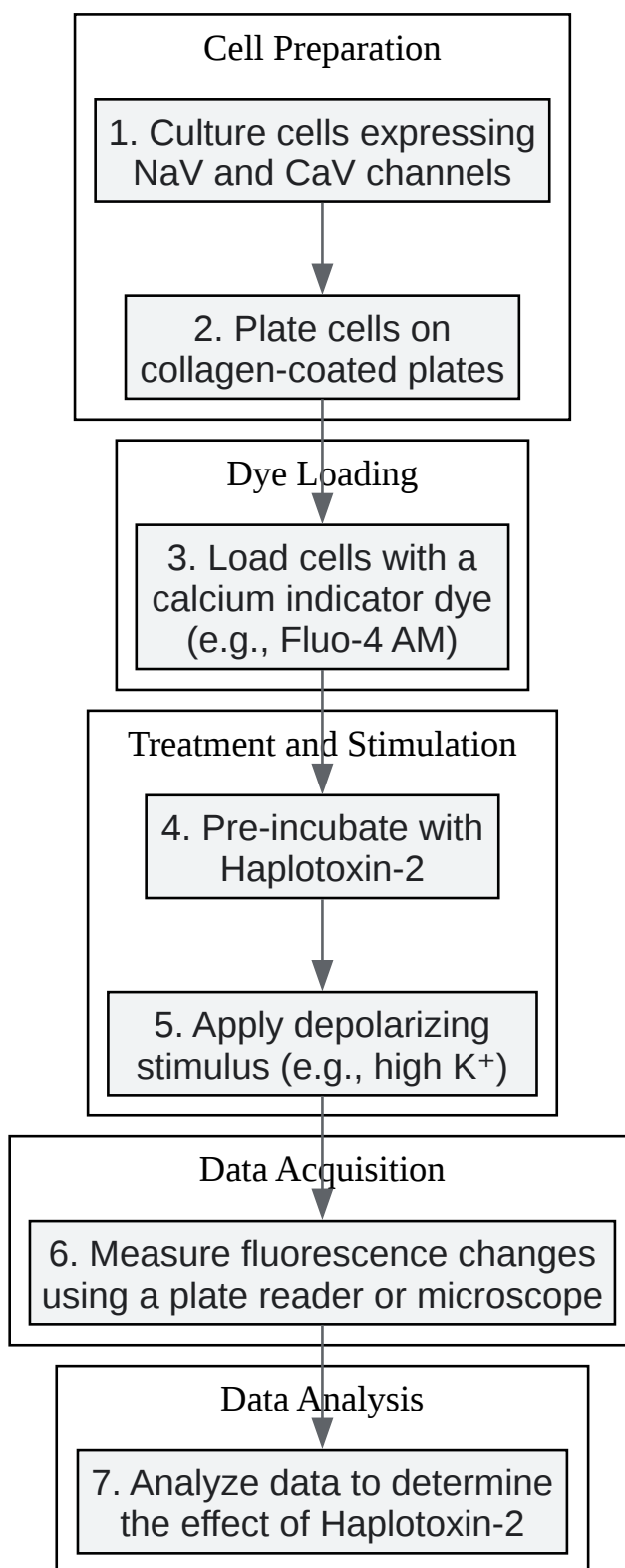


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Caption: Haplo toxin-2 indirect signaling pathway.

Experimental Workflow

The following diagram outlines the key steps for performing a calcium imaging assay with **Haplo toxin-2**.



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Caption: Experimental workflow for **Haplotoxin-2** calcium assay.

Experimental Protocols

Materials and Reagents

- Cell Line: A suitable cell line endogenously or recombinantly expressing the target sodium channel (e.g., NaV1.3) and voltage-gated calcium channels (e.g., HEK293 cells co-transfected with NaV1.3 and CaV2.2).
- **Haplo toxin-2**: Lyophilized powder. Reconstitute in sterile, nuclease-free water or an appropriate buffer to a stock concentration of 10-100 μ M. Aliquot and store at -20°C or -80°C.
- Calcium Indicator Dye: Fluo-4 AM, Fura-2 AM, or equivalent.
- Pluronic F-127
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 20 mM HEPES, pH 7.4.
- Depolarizing Solution: Assay buffer with an elevated concentration of KCl (e.g., 50-90 mM), with a corresponding reduction in NaCl to maintain osmolarity.
- Positive Control (NaV activator): Veratridine or a similar sodium channel agonist.
- Positive Control (CaV agonist): A specific agonist for the expressed CaV subtype, if available.
- Negative Control: Vehicle (assay buffer).
- Cell Culture Medium: As recommended for the chosen cell line.
- Black, clear-bottom 96-well or 384-well microplates.

Protocol: Fluorescent Calcium Imaging Assay using a Microplate Reader

- Cell Preparation:
 1. Culture cells to 80-90% confluency.

2. Seed cells into black, clear-bottom 96-well plates at an appropriate density to achieve a confluent monolayer on the day of the assay.
 3. Incubate for 24-48 hours at 37°C in a humidified atmosphere with 5% CO₂.
- Dye Loading:
 1. Prepare a loading solution of Fluo-4 AM (or other calcium indicator) at a final concentration of 2-5 µM in assay buffer. Add Pluronic F-127 (0.02-0.04%) to aid in dye solubilization.
 2. Remove the cell culture medium from the wells.
 3. Add 100 µL of the dye loading solution to each well.
 4. Incubate the plate for 45-60 minutes at 37°C, protected from light.
 5. After incubation, gently wash the cells twice with 100 µL of assay buffer to remove extracellular dye. Leave 100 µL of assay buffer in each well.
 - Compound Incubation:
 1. Prepare serial dilutions of **Haplotoxin-2** in assay buffer.
 2. Add the desired concentrations of **Haplotoxin-2** (e.g., 10 µL of a 10x stock) to the appropriate wells. Include vehicle controls.
 3. Incubate for 15-30 minutes at room temperature, protected from light.
 - Fluorescence Measurement:
 1. Set up the fluorescence plate reader to measure fluorescence intensity at the appropriate wavelengths for the chosen dye (e.g., Ex/Em = 494/516 nm for Fluo-4).
 2. Establish a stable baseline fluorescence reading for 10-20 seconds.
 3. Using the instrument's injection system, add the depolarizing solution (e.g., 25 µL of a 5x stock of high KCl solution) to stimulate the cells.

4. Continue to record the fluorescence signal for at least 60-120 seconds to capture the peak calcium response and its subsequent decay.
- Data Analysis:
 1. For each well, calculate the change in fluorescence (ΔF) by subtracting the baseline fluorescence (F_0) from the peak fluorescence (F_{peak}).
 2. Normalize the response by dividing ΔF by F_0 ($\Delta F/F_0$).
 3. Plot the normalized fluorescence response against the concentration of **Haplotoxin-2**.
 4. Fit the data to a dose-response curve to determine the IC_{50} of **Haplotoxin-2** for the inhibition of stimulus-induced calcium influx.

Troubleshooting

- Low Signal-to-Noise Ratio: Optimize cell density, dye loading concentration and incubation time. Ensure complete removal of phenol red-containing medium.
- High Background Fluorescence: Ensure thorough washing after dye loading. Check for autofluorescence of compounds.
- No Response to Stimulus: Verify the expression and functionality of voltage-gated calcium channels in the cell line. Confirm the depolarizing solution is prepared correctly.
- Variability Between Wells: Ensure a uniform cell monolayer and consistent liquid handling.

Conclusion

This document provides a comprehensive guide for designing and executing calcium imaging assays to investigate the indirect effects of the sodium channel inhibitor, **Haplotoxin-2**. By following these protocols, researchers can effectively characterize the functional consequences of NaV modulation on intracellular calcium signaling, providing valuable insights for drug discovery and neuropharmacology.

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